

An In-depth Technical Guide to Ethylene Oxide Gas: Properties and Safety Data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethylene oxide

CAS No.: 75-21-8

Cat. No.: B1213735

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For Researchers, Scientists, and Drug Development Professionals

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Introduction: **Ethylene oxide** (EtO) is a highly reactive and flammable gas of significant industrial importance, primarily utilized as a chemical intermediate in the production of ethylene glycol and other chemicals, and as a sterilizing agent for medical equipment and supplies.^{[1][2]} Its potent reactivity, which makes it an effective sterilant, also underlies its significant health and safety hazards.^{[1][3]} This guide provides an in-depth technical overview of the core properties of **ethylene oxide** and the critical safety data essential for its handling in research and drug development settings.

Section 1: Chemical and Physical Properties

Ethylene oxide is a cyclic ether, and its strained three-membered ring structure is responsible for its high reactivity.^[4] At room temperature, it exists as a colorless gas with a faintly sweet, ether-like odor.^{[1][2][4]} However, the odor threshold is well above safe exposure limits, making it an unreliable indicator of hazardous concentrations.^{[5][6]}

Molecular Structure of Ethylene Oxide

Caption: Ball-and-stick model of the **ethylene oxide** (C₂H₄O) molecule.

A summary of its key physical properties is presented in the table below.

Property	Value
Molecular Formula	C ₂ H ₄ O
Molecular Weight	44.06 g/mol [7]
Boiling Point	10.7 °C (51.3 °F)[7][8]
Melting Point	-113 °C (-171 °F)[6]
Vapor Density	1.49 (Air = 1)[6][7]
Vapor Pressure	1095 mmHg at 20 °C (68 °F)[7]
Water Solubility	Miscible[6][7]
Flash Point	-20 °C (-4 °F)[4]
Autoignition Temperature	429 °C (804 °F)[4][7]

Section 2: Flammability and Reactivity

Ethylene oxide is an extremely flammable and highly reactive substance.[5][9] It possesses a very wide explosive range in air, from 3% to 100% by volume, making it a significant fire and explosion hazard.[4][7][10] The gas is heavier than air and vapors can travel considerable distances to an ignition source and flash back.[5][7][11]

Reactivity Hazards

Ethylene oxide can undergo hazardous polymerization, which can be initiated by heat, acids, bases, and certain metals.[5][9][10] This polymerization can be violent and lead to explosions if contained.[7] It is incompatible with a wide range of materials, including strong acids, bases, oxidizers, and certain metals like copper and its alloys.[6][9]

Section 3: Health Hazards and Toxicology

Exposure to **ethylene oxide** can lead to a range of acute and chronic health effects. It is classified as a known human carcinogen.[1][3][12][13]

Acute Effects

Short-term inhalation exposure to high concentrations of EtO can cause irritation of the eyes, skin, and respiratory tract.[7][9][14] Symptoms may include headache, dizziness, nausea, vomiting, and difficulty breathing.[8][12][15] Direct contact with liquid **ethylene oxide** can cause severe skin irritation, burns, and frostbite.[7][16]

Chronic Effects and Carcinogenicity

Long-term exposure to **ethylene oxide** is associated with an increased risk of certain cancers, particularly lymphoma, leukemia, and breast cancer.[1][3][12] The U.S. Environmental Protection Agency (EPA) and the International Agency for Research on Cancer (IARC) classify **ethylene oxide** as a human carcinogen.[3][12] Furthermore, chronic exposure can lead to reproductive and developmental effects, as well as neurological damage.[8][9][17] The ability of **ethylene oxide** to damage DNA is the basis for both its sterilizing efficacy and its carcinogenicity.[1][3][13]

Section 4: Occupational Safety and Exposure Limits

To mitigate the health risks associated with **ethylene oxide**, several regulatory agencies have established occupational exposure limits.

Regulatory Agency	Exposure Limit
OSHA (PEL)	1 ppm (8-hour TWA)[8][18]
OSHA (Excursion Limit)	5 ppm (15-minute)[8]
NIOSH (REL)	<0.1 ppm (TWA)[19]
NIOSH (Ceiling)	5 ppm (10-minute)[19]
ACGIH (TLV)	1 ppm (8-hour TWA)[11]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value

Section 5: Safe Handling and Control Measures

Due to its hazardous nature, stringent safety protocols are imperative when working with **ethylene oxide**.

Engineering Controls

The primary method for controlling exposure is through the use of engineering controls.^[9] This includes working in well-ventilated areas, using closed systems, and employing local exhaust ventilation.^{[20][21]} Explosion-proof equipment and intrinsically safe electrical systems are also necessary in areas where EtO is handled.^[9]

Personal Protective Equipment (PPE)

When engineering controls are not sufficient to maintain exposure below the established limits, appropriate personal protective equipment must be used.^{[9][22]}

- **Respiratory Protection:** A NIOSH-approved full-facepiece respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA) is required for concentrations exceeding the exposure limits.^{[9][14]}
- **Skin and Eye Protection:** Chemical-resistant gloves, aprons, and full-body suits should be worn to prevent skin contact.^{[9][23][24]} Chemical safety goggles and a face shield are necessary to protect the eyes.^[9]

Monitoring and Detection

Regular air monitoring is crucial to ensure that **ethylene oxide** concentrations remain below the permissible exposure limits.^{[8][25]} Various methods are available for monitoring, including:

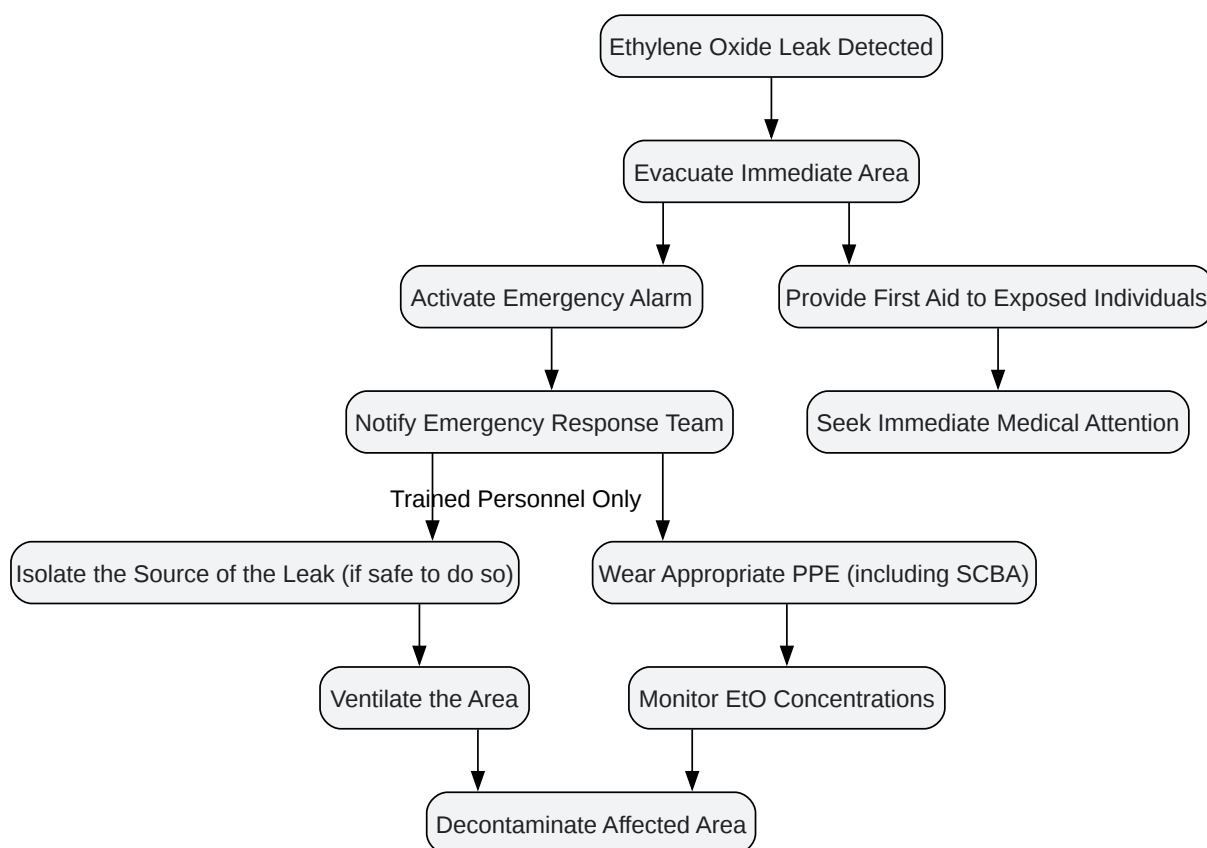
- **Continuous Real-Time Monitors:** Provide immediate feedback on EtO levels.^{[26][27]}
- **Passive Diffusion Badges:** Used for long-term personal exposure monitoring.^{[26][28]}
- **Sorbent Tube Sampling:** Involves actively drawing air through a tube for laboratory analysis.^{[26][28][29]}

- Fourier Transform Infrared (FTIR) Spectroscopy: Offers high sensitivity and can monitor multiple gases.[26][30]

Section 6: Emergency Procedures

A well-defined emergency plan is essential for any facility handling **ethylene oxide**.[\[31\]](#)

Workflow for Emergency Response to an Ethylene Oxide Leak



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Caption: A flowchart outlining the key steps in an emergency response to an **ethylene oxide** leak.

First Aid Measures

- Inhalation: Move the individual to fresh air immediately.[9] If breathing has stopped, provide artificial respiration.[9] Seek immediate medical attention.[9][21]
- Skin Contact: Immediately wash the affected area with large amounts of water.[25] Remove contaminated clothing.[25] For frostbite, rinse with lukewarm water.[32]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[16][25] Get immediate medical attention.[16][25]

Conclusion

Ethylene oxide is a valuable chemical with critical applications in research and healthcare. However, its inherent properties demand a thorough understanding and rigorous adherence to safety protocols. By implementing robust engineering controls, utilizing appropriate personal protective equipment, conducting regular monitoring, and being prepared for emergencies, researchers and drug development professionals can safely harness the benefits of this compound while minimizing the risks to themselves and the surrounding environment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylene Oxide Gas: Properties and Safety Data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213735/docs#an-in-depth-technical-guide-to-ethylene-oxide-gas-properties-and-safety-data>]

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